

An In-depth Technical Guide to 2,5-Diodopyridine: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 2,5-Diodopyridine

Cat. No.: B048462

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,5-diiodopyridine**, a versatile halogenated pyridine derivative. It details the compound's discovery and historical synthesis, outlines modern synthetic methodologies with detailed experimental protocols, and presents a thorough compilation of its physicochemical properties. Furthermore, this guide explores the significant applications of **2,5-diiodopyridine** as a key building block in organic synthesis, with a particular focus on its role in the development of novel pharmaceuticals and functional materials.

Introduction

2,5-Diodopyridine is a valuable bifunctional molecule featuring two iodine atoms at the 2- and 5-positions of a pyridine ring. This substitution pattern imparts unique reactivity, making it an important intermediate in the synthesis of complex organic molecules. The presence of two addressable halogen atoms allows for selective functionalization through various cross-coupling reactions, enabling the construction of diverse molecular architectures. This guide aims to be a comprehensive resource for researchers utilizing **2,5-diiodopyridine** in their synthetic endeavors.

Discovery and History

The precise first synthesis of **2,5-diiodopyridine** is not prominently documented in readily available historical chemical literature. However, its development is intrinsically linked to the broader exploration of halogenated pyridines and their applications in synthesis. The likely pathway to its initial preparation would have involved multi-step sequences starting from more common pyridine derivatives. A plausible and historically significant route involves the diazotization of an aminopyridine precursor followed by a Sandmeyer-type reaction with an iodide salt. The synthesis of the necessary precursor, 2-amino-5-iodopyridine, has been documented, involving the direct iodination of 2-aminopyridine.^{[1][2]}

Synthesis of 2,5-Diodopyridine

The primary and most practical method for the synthesis of **2,5-diiodopyridine** involves a two-step process starting from 2-aminopyridine.

Step 1: Synthesis of 2-Amino-5-iodopyridine

The initial step is the regioselective iodination of 2-aminopyridine at the 5-position.

- Reaction Scheme:

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Caption: Synthesis of 2-Amino-5-iodopyridine.

- Experimental Protocol:^{[1][2]}
 - Dissolve 2-aminopyridine in water.
 - Gradually add iodine to the solution.
 - Maintain the reaction mixture at a specific temperature for several hours.
 - Add hydrogen peroxide and heat the mixture to reflux.
 - Cool the reaction mixture and filter the precipitate to obtain 2-amino-5-iodopyridine.

Step 2: Synthesis of 2,5-Diodopyridine via Sandmeyer Reaction

The amino group of 2-amino-5-iodopyridine is then converted to a second iodo group via a Sandmeyer reaction.

- Reaction Scheme:

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Caption: Sandmeyer reaction to form 2,5-Diodopyridine.

- Experimental Protocol:
 - Suspend 2-amino-5-iodopyridine in a solution of sulfuric acid in water at a low temperature (0-5 °C).
 - Slowly add a solution of sodium nitrite in water, maintaining the low temperature.
 - Stir the resulting diazonium salt solution for a short period.
 - In a separate flask, prepare a solution of potassium iodide in water.
 - Slowly add the diazonium salt solution to the potassium iodide solution. Gas evolution (N_2) will be observed.
 - Allow the reaction mixture to warm to room temperature and then heat to ensure complete decomposition of the diazonium salt.
 - Cool the mixture and extract the product with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
 - Wash the organic layer with a solution of sodium thiosulfate to remove any residual iodine, followed by brine.
 - Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or $MgSO_4$), filter, and concentrate under reduced pressure.

- Purify the crude product by recrystallization or column chromatography to yield **2,5-diiodopyridine**.

Physicochemical Properties

A summary of the key physical and chemical properties of **2,5-diiodopyridine** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₅ H ₃ I ₂ N	[1][3]
Molecular Weight	330.89 g/mol	[1][3]
Appearance	Light brown to brown solid	[4]
Melting Point	152-155 °C	[1][3]
Boiling Point	306.1 ± 22.0 °C (Predicted)	[5]
Density	2.609 ± 0.06 g/cm ³ (Predicted)	[5]
Water Solubility	Insoluble	[4]
pKa	-0.18 ± 0.10 (Predicted)	[4]
CAS Number	116195-81-4	[1][3]

Safety Information: 2,5-Diodopyridine is classified as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may cause an allergic skin reaction, respiratory irritation, and serious eye damage.[1] Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this compound.

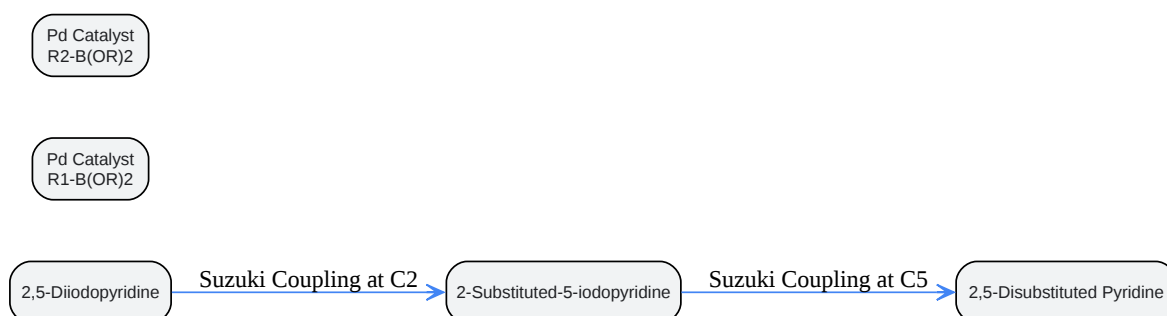
Applications in Synthesis

2,5-Diodopyridine is a versatile building block in organic synthesis, primarily due to the differential reactivity of its two carbon-iodine bonds. The iodine at the 2-position is generally more reactive towards cross-coupling reactions than the iodine at the 5-position. This allows for sequential and site-selective functionalization.

Cross-Coupling Reactions:

2,5-Diodopyridine readily participates in a variety of palladium- and copper-catalyzed cross-coupling reactions, including:

- Suzuki Coupling: Reaction with boronic acids or esters to form C-C bonds.
- Sonogashira Coupling: Reaction with terminal alkynes to introduce alkynyl moieties.
- Heck Coupling: Reaction with alkenes.
- Buchwald-Hartwig Amination: Reaction with amines to form C-N bonds.
- Stille Coupling: Reaction with organostannanes.
- Logical Workflow for Sequential Cross-Coupling:



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Applications in Drug Discovery and Development:

The pyridine scaffold is a privileged structure in medicinal chemistry, and 2,5-disubstituted pyridines are common motifs in a wide range of biologically active molecules. 2,5-Diodopyridine serves as a key starting material for the synthesis of various pharmaceutical agents, including potential antiviral and anticancer drugs. [2] While specific blockbuster drugs directly synthesized from 2,5-

2,5-Diodopyridine are not widely publicized, its utility lies in the rapid generation of diverse libraries of 2,5-disubstituted pyridines for lead discovery and optimization in drug development programs.

Applications in Materials Science:

2,5-Diodopyridine is also employed in the synthesis of novel organic materials. The introduction of specific functional groups through cross-coupling reactions allows for the tuning of electronic and photophysical properties, making it a useful building block for:

- **Organic Electronics:** Synthesis of organic semiconductors for applications in organic light-emitting diodes (OLEDs) and organic photovoltaic (OPV) cells.
- **Coordination Polymers:** The pyridine nitrogen and the iodine atoms can act as coordination sites for metal ions, leading to the formation of metal-organic frameworks (MOFs) and coordination polymers with interesting structural and functional properties. [6]

Conclusion

2,5-Diodopyridine is a highly valuable and versatile building block for organic synthesis. Its well-defined reactivity, particularly the potential for sequential and site-selective functionalization, makes it an indispensable tool for the construction of complex molecular architectures. Its applications span from the synthesis of potential drug candidates to the development of advanced functional materials. This guide has provided a detailed overview of its synthesis, properties, and applications, intended to serve as a practical resource for researchers in both academia and industry.

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